

A Comprehensive Technical Guide to (2S,3S)-2-Amino-3-methyl-1-pentanol

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Compound of Interest

Compound Name: (2S,3S)-2-Amino-3-methyl-1-pentanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **(2S,3S)-2-Amino-3-methyl-1-pentanol**, a chiral amino alcohol with significant applications in pharmaceutical development and asymmetric synthesis. This document covers its core physicochemical properties, detailed synthetic protocols, and its role as a key building block in the synthesis of complex molecules.

Core Identity and Properties

(2S,3S)-2-Amino-3-methyl-1-pentanol, also known as L-Isoleucinol, is a chiral compound derived from the essential amino acid L-isoleucine. Its stereochemistry makes it a valuable intermediate in the synthesis of enantiomerically pure pharmaceuticals.

- IUPAC Name: (2S,3S)-2-amino-3-methylpentan-1-ol[1]
- CAS Number: 24629-25-2[1]
- Synonyms: L-Isoleucinol, (2S,3S)-(+)-2-Amino-3-methyl-1-pentanol, H-L-Ile-ol[1]

The physicochemical properties of **(2S,3S)-2-Amino-3-methyl-1-pentanol** are summarized in the table below.

Property	Value
Molecular Formula	C ₆ H ₁₅ NO
Molecular Weight	117.19 g/mol [1]
Appearance	White crystalline powder or liquid
Melting Point	36-39 °C
Boiling Point	97 °C at 14 mmHg
Optical Rotation [α]D	+4.5° (c=1.6, EtOH)
Refractive Index (n ₂₀ /D)	1.459 [2]

A summary of key quantitative data for L-isoleucine, the precursor to **(2S,3S)-2-Amino-3-methyl-1-pentanol**, is provided below for reference.

Property	Value
Molecular Formula	C ₆ H ₁₃ NO ₂
Molecular Weight	131.17 g/mol
Specific Optical Rotation [α]D ²⁰	+38.9° to +41.8° (c=4, 6 N HCl) [3] [4]
Solubility in Water	41.2 g/L at 25 °C [5]

Synthesis of (2S,3S)-2-Amino-3-methyl-1-pentanol

The primary and most established method for the synthesis of **(2S,3S)-2-Amino-3-methyl-1-pentanol** is the reduction of the carboxylic acid group of L-isoleucine.[\[6\]](#) A common and effective reducing agent for this transformation is Lithium Aluminium Hydride (LiAlH₄).

This protocol is a representative method adapted from the synthesis of similar amino alcohols.
[\[7\]](#)

Materials:

- L-Isoleucine

- Lithium Aluminium Hydride (LiAlH₄)
- Anhydrous Tetrahydrofuran (THF)
- Ethyl Acetate
- 15% aqueous Sodium Hydroxide (NaOH)
- Anhydrous Sodium Sulfate (Na₂SO₄)
- Dichloromethane

Procedure:

- An oven-dried, three-necked flask equipped with a mechanical stirrer, a condenser, and a nitrogen inlet is charged with a suspension of LiAlH₄ (1.5 equivalents) in anhydrous THF.
- The suspension is cooled in an ice bath. L-isoleucine (1 equivalent) is added portion-wise to control the evolution of hydrogen gas.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and then refluxed for 18-20 hours.
- The reaction is cooled in an ice bath and quenched by the sequential and careful addition of water, followed by 15% aqueous NaOH, and then water again.
- The resulting white precipitate of aluminum salts is removed by filtration. The filter cake is washed with dichloromethane.
- The combined organic filtrates are dried over anhydrous Na₂SO₄, and the solvent is removed under reduced pressure.
- The crude product is then purified by vacuum distillation to yield **(2S,3S)-2-Amino-3-methyl-1-pentanol**.

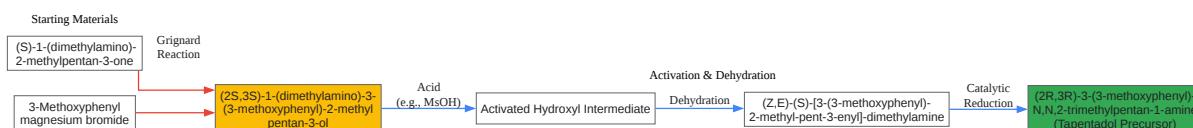
Applications in Drug Development

(2S,3S)-2-Amino-3-methyl-1-pentanol serves as a critical chiral building block in the pharmaceutical industry. Its defined stereochemistry is essential for the synthesis of enantiomerically pure active pharmaceutical ingredients (APIs), ensuring high efficacy and minimizing potential side effects associated with other stereoisomers.[8][9]

Chiral auxiliaries are temporarily incorporated into a synthetic route to control the stereochemical outcome of subsequent reactions.[10] Amino alcohols like L-isoleucinol are valuable in this regard for the asymmetric synthesis of complex molecules.[11]

A significant application of derivatives of **(2S,3S)-2-Amino-3-methyl-1-pentanol** is in the synthesis of the analgesic drug Tapentadol. The stereochemistry of the starting materials is crucial for obtaining the desired (1R,2R) stereoisomer of the final drug.

The following diagram illustrates a synthetic pathway to a key intermediate of Tapentadol, starting from a derivative of **(2S,3S)-2-Amino-3-methyl-1-pentanol**. This workflow highlights the importance of stereospecific reactions in pharmaceutical manufacturing.[12][13]



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